

An In-depth Technical Guide to Ethoxymethoxymagnesium and Mixed Alkoxymagnesium Compounds

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Compound of Interest

Compound Name: *Ethoxymethoxymagnesium*

Cat. No.: *B15176991*

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Disclaimer: Detailed experimental data and peer-reviewed literature specifically on **ethoxymethoxymagnesium** (CAS No. 93805-78-8) are exceptionally scarce. This guide provides a comprehensive overview based on the limited available data for this specific compound and draws heavily on the established chemistry of related mixed alkoxymagnesium reagents to infer its probable properties and reactivity. The experimental protocols provided are illustrative and based on general synthetic methods for this class of compounds. Researchers should treat these as theoretical and subject to experimental validation.

Introduction to Ethoxymethoxymagnesium

Ethoxymethoxymagnesium is a mixed alkoxymagnesium salt with the chemical formula $C_3H_8MgO_2$. Such compounds, containing two different alkoxy ligands attached to a magnesium center, are of interest in organic synthesis, potentially offering unique reactivity and solubility profiles compared to their single-alkoxide counterparts like magnesium methoxide or magnesium ethoxide. The presence of both ethoxy and methoxy groups could influence the steric and electronic environment of the magnesium center, thereby modulating its reactivity as a base or nucleophile.

Chemical Properties of Ethoxymethoxymagnesium

Specific, experimentally determined physical and chemical properties for **ethoxymethoxymagnesium** are not readily available in the public domain. The following table

summarizes the known basic information.

Property	Value	Source
CAS Number	93805-78-8	Public Chemical Databases
Molecular Formula	C ₃ H ₈ MgO ₂	Public Chemical Databases
Molecular Weight	100.40 g/mol	Calculated
Synonyms	Magnesium ethanolate methanolate, Magnesium ethoxide methoxide	Public Chemical Databases
Physical State	Not Reported	-
Melting Point	Not Reported	-
Boiling Point	Not Reported	-
Solubility	Not Reported	-

Inferred Reactivity and Chemical Behavior

The reactivity of **ethoxymethoxymagnesium** can be inferred from the behavior of other magnesium alkoxides. These compounds are typically strong bases and can also act as nucleophiles. The magnesium-oxygen bond is highly polar, rendering the oxygen atoms electron-rich.

As a Base: **Ethoxymethoxymagnesium** is expected to be a strong Brønsted-Lowry base, capable of deprotonating a wide range of acidic protons, including those of alcohols, carboxylic acids, and activated methylene compounds. The basicity will be influenced by the solvent and the aggregation state of the compound.

As a Nucleophile: The alkoxide moieties can act as nucleophiles, participating in reactions such as the ring-opening of epoxides and the acylation of esters.

In Catalysis: Magnesium alkoxides are known to be effective catalysts for various organic transformations, including polymerizations, aldol reactions, and Michael additions. The mixed-

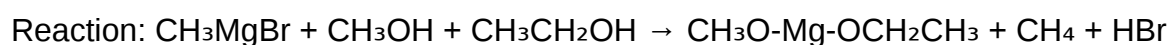
ligand nature of **ethoxymethoxymagnesium** could potentially be exploited to fine-tune catalytic activity and selectivity.

Hypothetical Experimental Protocols

The following protocols are theoretical and based on general procedures for the synthesis of mixed magnesium alkoxides.

Synthesis of Ethoxymethoxymagnesium

Principle: The reaction of a Grignard reagent with a stoichiometric mixture of two different alcohols is a common method for the preparation of mixed magnesium alkoxides.



Materials:

- Methylmagnesium bromide (3.0 M solution in diethyl ether)
- Anhydrous methanol
- Anhydrous ethanol
- Anhydrous diethyl ether
- Schlenk flask and other appropriate glassware for air-sensitive techniques
- Nitrogen or Argon gas supply

Procedure:

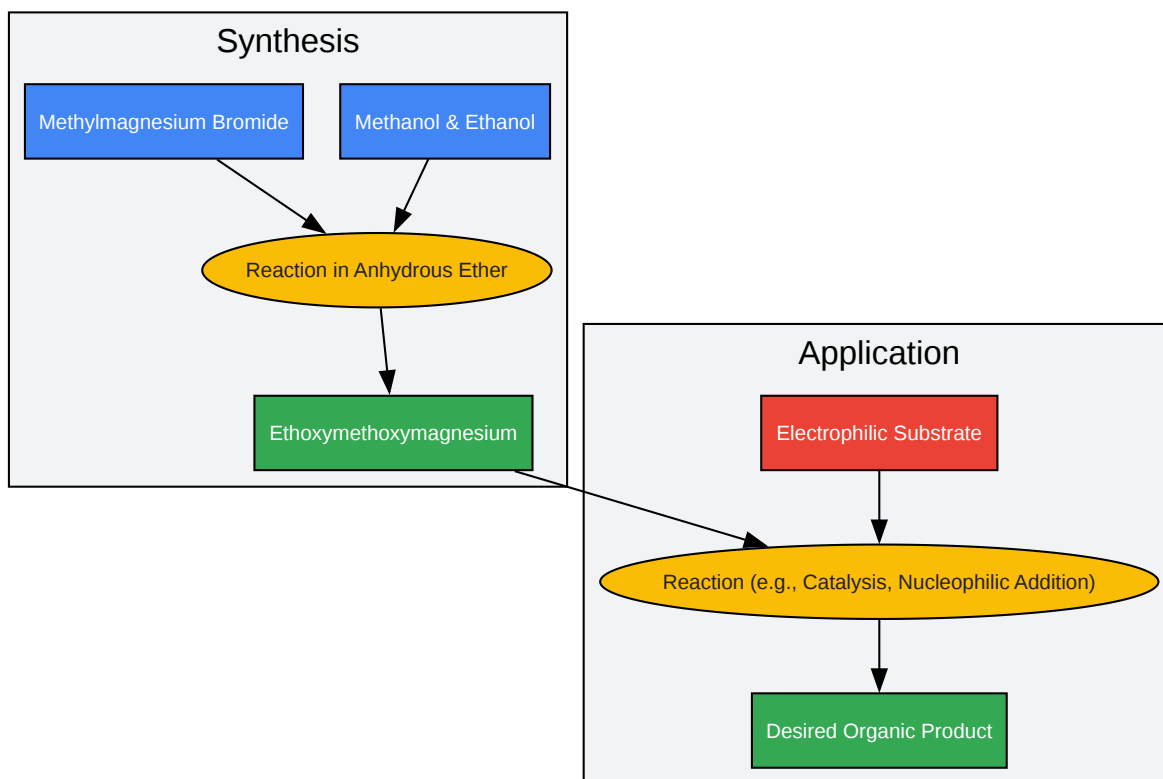
- A 250 mL Schlenk flask equipped with a magnetic stir bar and a dropping funnel is dried under vacuum and backfilled with inert gas (Nitrogen or Argon).
- Anhydrous diethyl ether (100 mL) is added to the flask.
- A solution of anhydrous methanol (0.5 equivalents) and anhydrous ethanol (0.5 equivalents) in 50 mL of anhydrous diethyl ether is prepared and transferred to the dropping funnel.

- Methylmagnesium bromide solution (1.0 equivalent) is added to the stirred diethyl ether in the Schlenk flask.
- The alcohol mixture is added dropwise from the dropping funnel to the Grignard solution at 0 °C. Methane gas evolution will be observed.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2 hours.
- The resulting precipitate of **ethoxymethoxymagnesium** can be isolated by filtration under an inert atmosphere, washed with anhydrous diethyl ether, and dried under vacuum.

Visualizations

Logical Workflow for Synthesis and Use

Workflow for Ethoxymethoxymagnesium

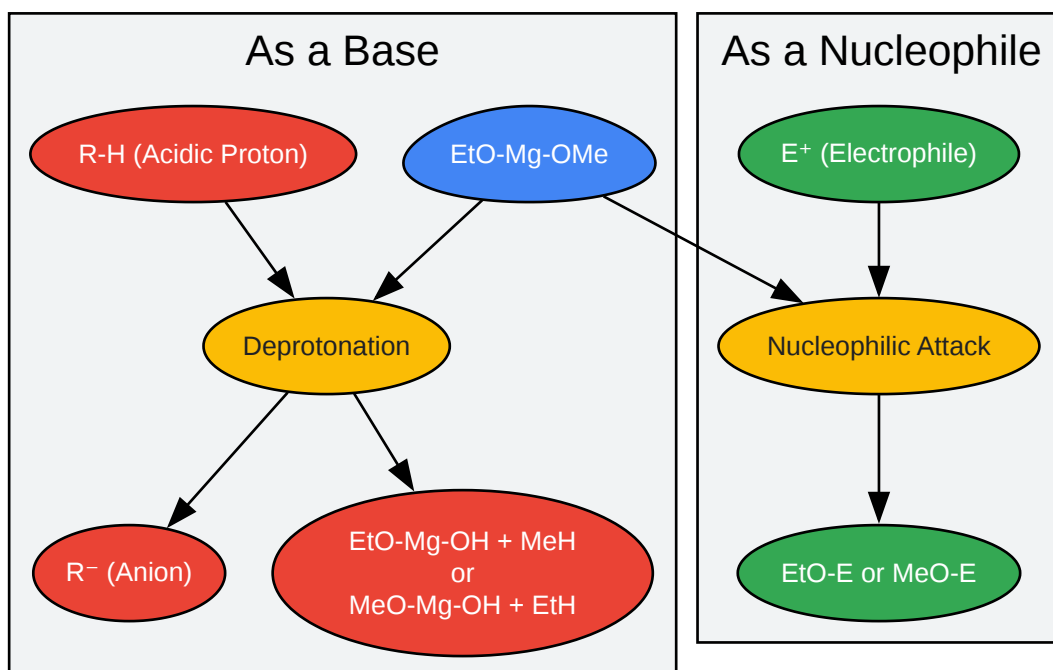


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Caption: A logical workflow for the synthesis and application of **ethoxymethoxymagnesium**.

Potential Reactive Pathways

Potential Reactive Pathways



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